

RhB-PBP10 (TFA): A Technical Guide to a Multifunctional Peptide

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Compound of Interest

Compound Name: RhB-PBP10 (TFA)

Cat. No.: B15136809

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

RhB-PBP10 (TFA) is a synthetic, cell-permeable decapeptide that has garnered significant interest in the scientific community for its diverse biological activities. Labeled with rhodamine B (RhB) at its N-terminus for visualization, this peptide is a potent and selective antagonist of the Formyl Peptide Receptor 2 (FPR2), a key player in inflammatory and immune responses. Beyond its receptor antagonism, RhB-PBP10 exhibits direct antimicrobial properties against a range of bacteria and antiviral effects against influenza viruses. This technical guide provides a comprehensive overview of the sequence, function, and experimental applications of **RhB-PBP10 (TFA)**, tailored for researchers and professionals in drug development.

Peptide Sequence and Physicochemical Properties

The amino acid sequence of RhB-PBP10 is derived from the phosphatidylinositol 4,5-bisphosphate (PIP2) binding site of human plasma gelsolin. The "(TFA)" designation indicates that trifluoroacetic acid was used as a counter-ion during peptide purification, a common practice in peptide synthesis.

Sequence: RhB-Gln-Arg-Leu-Phe-Gln-Val-Lys-Gly-Arg-Arg-OH One-Letter Code: RhB-QRLFQVKGRR-OH Molecular Formula:

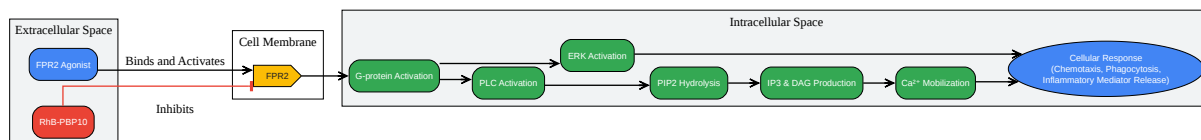
C₁₈H₁₆N₂O₅ Molecular Weight: 1712.1 g/mol

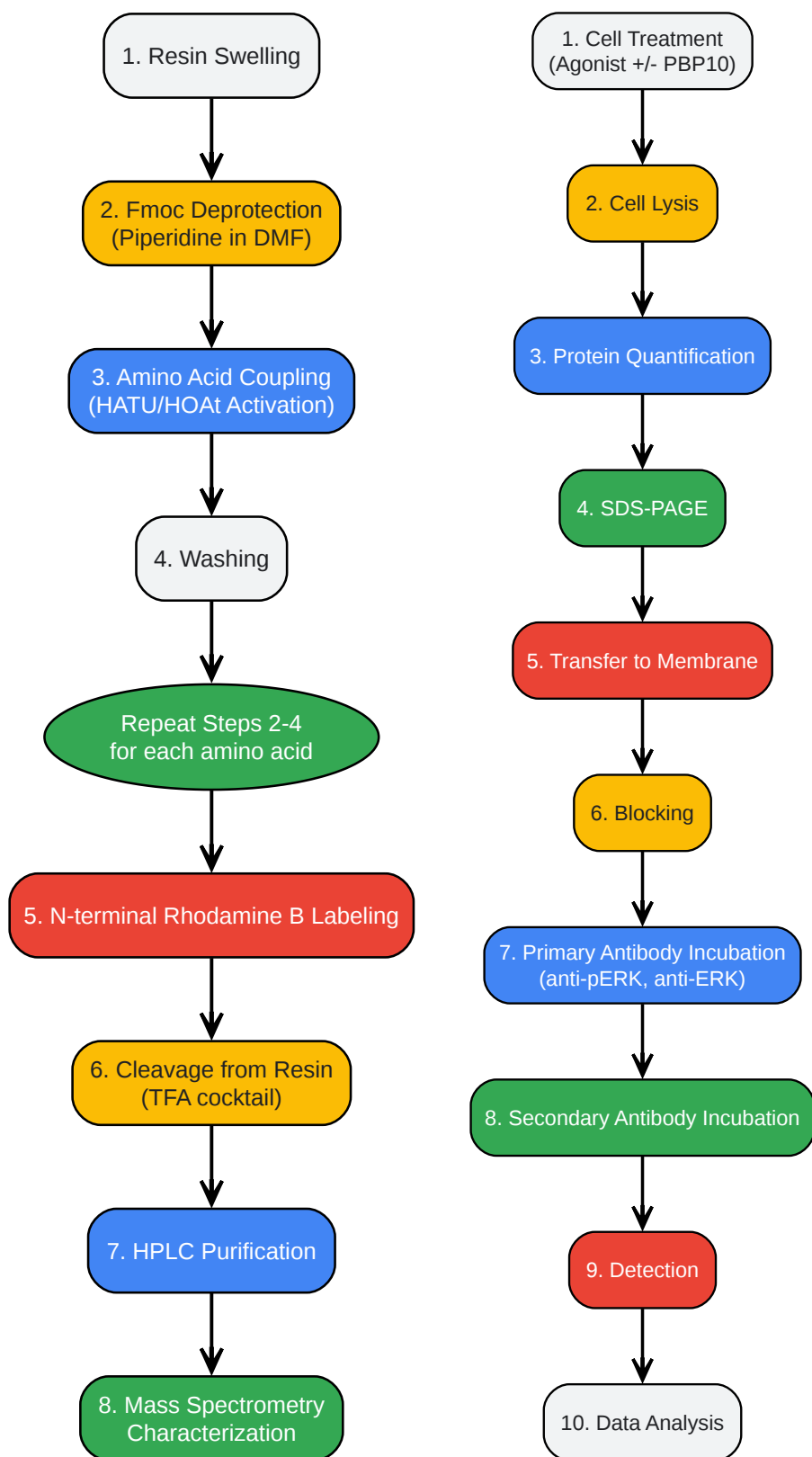
Core Function: Selective FPR2 Antagonism

The primary and most well-characterized function of RhB-PBP10 is its selective inhibition of Formyl Peptide Receptor 2 (FPR2) over Formyl Peptide Receptor 1 (FPR1).^[1] FPR2 is a G protein-coupled receptor involved in a wide array of physiological and pathological processes, including inflammation, host defense, and tissue repair.

Signaling Pathway

RhB-PBP10 exerts its antagonistic effects by binding to FPR2, thereby preventing the binding of natural agonists and subsequent downstream signaling. This inhibition disrupts key cellular responses mediated by FPR2 activation.





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References

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